

Spectroscopic Unveiling of Ethyl 3-butynoate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Ethyl 3-butynoate

CAS No.: 53841-07-9

Cat. No.: B1280636

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A Deep Dive into the Spectroscopic Signature of **Ethyl 3-butynoate** for Researchers and Drug Development Professionals

This technical guide provides a detailed analysis of the spectroscopic data of **ethyl 3-butynoate** (CAS RN: 53841-07-9), a valuable building block in organic synthesis. By examining its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, we offer a comprehensive reference for scientists engaged in chemical research and drug development.

Introduction: The Molecular Blueprint of Ethyl 3-butynoate

Ethyl 3-butynoate, with the molecular formula $C_6H_8O_2$, is a terminal alkyne-containing ester.^[1] Its structure presents a unique combination of functional groups that give rise to a distinct spectroscopic fingerprint. Understanding this fingerprint is paramount for its unambiguous identification, purity assessment, and for monitoring its transformations in chemical reactions.

This guide will dissect the ^1H NMR, ^{13}C NMR, IR, and MS data to provide a complete structural elucidation.

Molecular Structure of **Ethyl 3-butynoate**

Caption: 2D structure of **Ethyl 3-butynoate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Proton and Carbon Skeleton

NMR spectroscopy is a powerful tool for elucidating the connectivity of atoms in a molecule. The following sections detail the ^1H and ^{13}C NMR data for **ethyl 3-butynoate**.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **ethyl 3-butynoate** provides information about the number of different types of protons and their neighboring environments.

Experimental Protocol: A sample of **ethyl 3-butynoate** is dissolved in a deuterated solvent, typically chloroform-d (CDCl_3), containing a small amount of tetramethylsilane (TMS) as an internal standard. The spectrum is acquired on a 300 MHz or higher field NMR spectrometer.

Data Summary:

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
4.12	Quartet	2H	-O-CH ₂ -CH ₃
3.16	Doublet	2H	-C $\equiv$ C-CH ₂ -
2.05	Triplet	1H	-C $\equiv$ CH
1.26	Triplet	3H	-O-CH ₂ -CH ₃

Interpretation: The quartet at 4.12 ppm and the triplet at 1.26 ppm are characteristic of an ethyl ester group, showing the expected spin-spin coupling between the methylene and methyl protons. The doublet at 3.16 ppm corresponds to the methylene protons adjacent to the alkyne,

coupled to the terminal alkyne proton. The triplet at 2.05 ppm is indicative of the terminal acetylenic proton, which is coupled to the adjacent methylene protons.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum reveals the number of unique carbon environments in the molecule.

Experimental Protocol: The ¹³C NMR spectrum is typically recorded at 75 MHz or higher, using the same sample prepared for ¹H NMR spectroscopy. Proton decoupling is employed to simplify the spectrum to single lines for each unique carbon.

Data Summary:

Chemical Shift (δ) ppm	Assignment
169.5	C=O (Ester)
77.8	-C≡CH
71.5	-C≡CH
61.5	-O-CH ₂ -CH ₃
23.5	-C≡C-CH ₂ -
14.1	-O-CH ₂ -CH ₃

Interpretation: The downfield signal at 169.5 ppm is characteristic of the ester carbonyl carbon. The two signals at 77.8 and 71.5 ppm correspond to the two sp-hybridized carbons of the alkyne. The signal at 61.5 ppm is assigned to the methylene carbon of the ethyl group attached to the oxygen atom. The methylene carbon adjacent to the alkyne appears at 23.5 ppm, and the methyl carbon of the ethyl group resonates at 14.1 ppm.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the vibrational frequencies of its bonds.

Experimental Protocol: The IR spectrum is typically obtained from a thin film of the neat liquid sample between two salt plates (e.g., NaCl or KBr) using a Fourier Transform Infrared (FTIR) spectrometer.

Data Summary:

Wavenumber (cm ⁻¹)	Intensity	Assignment
3290	Strong, Sharp	≡C-H stretch
2980	Medium	C-H stretch (sp ³)
2120	Weak, Sharp	C≡C stretch
1740	Strong	C=O stretch (Ester)
1170	Strong	C-O stretch

Interpretation: The strong, sharp absorption at 3290 cm⁻¹ is a definitive indication of the terminal alkyne C-H bond. The weak but sharp peak at 2120 cm⁻¹ corresponds to the carbon-carbon triple bond stretch. The very strong absorption at 1740 cm⁻¹ is characteristic of the carbonyl group of the ester. The strong band at 1170 cm⁻¹ is attributed to the C-O stretching vibration of the ester linkage. The medium intensity band at 2980 cm⁻¹ arises from the stretching of the sp³ hybridized C-H bonds.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides information about the molecular weight and the fragmentation pattern of a molecule upon ionization.

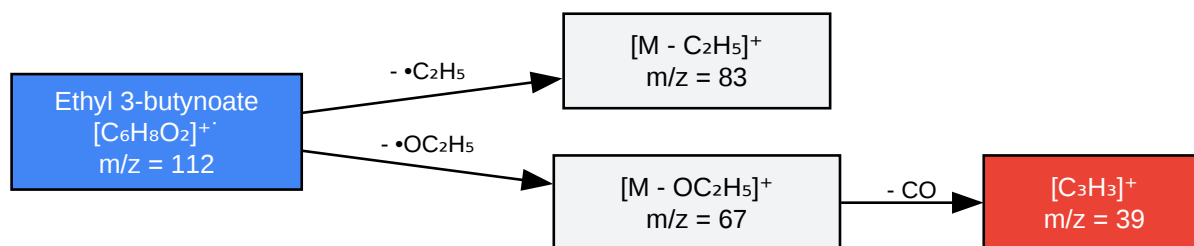
Experimental Protocol: The mass spectrum is obtained using an electron ionization (EI) source coupled with a mass analyzer. The sample is introduced into the instrument, ionized by a beam of high-energy electrons (typically 70 eV), and the resulting charged fragments are separated based on their mass-to-charge ratio (m/z).

Data Summary:

m/z	Relative Intensity	Proposed Fragment
112	Low	$[M]^+$ (Molecular Ion)
83	Moderate	$[M - C_2H_5]^+$
67	Moderate	$[M - OC_2H_5]^+$
39	High	$[C_3H_3]^+$ (Propargyl cation)

Interpretation: The molecular ion peak $[M]^+$ is observed at m/z 112, confirming the molecular weight of **ethyl 3-butynoate**. The fragmentation pattern is consistent with the structure. The peak at m/z 83 corresponds to the loss of an ethyl radical from the ester group. The peak at m/z 67 represents the loss of the ethoxy group. The base peak at m/z 39 is attributed to the stable propargyl cation, a characteristic fragment for terminal alkynes.

Proposed Fragmentation Pathway



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Caption: Key fragmentation pathways of **Ethyl 3-butynoate** in EI-MS.

Conclusion

The collective spectroscopic data from 1H NMR, ^{13}C NMR, IR, and MS provides a definitive and consistent structural confirmation of **ethyl 3-butynoate**. This comprehensive guide serves as a valuable resource for researchers, enabling confident identification and utilization of this important chemical intermediate in their synthetic endeavors. The detailed protocols and interpretations presented herein are grounded in established spectroscopic principles and aim to support the high standards of scientific integrity and reproducibility.

References

[1] PubChem. Ethyl but-3-ynoate. National Center for Biotechnology Information. [[Link](#)][1]

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Sources

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